

Commercial Availability and Technical Guide for 8-Fluoro-5-nitroquinoline

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Compound of Interest

Compound Name: 8-Fluoro-5-nitroquinoline

Cat. No.: B1329916

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, chemical properties, and a detailed hypothetical synthesis protocol for **8-Fluoro-5-nitroquinoline**. The information is intended to assist researchers and professionals in drug discovery and development in sourcing and utilizing this important chemical intermediate.

Introduction

8-Fluoro-5-nitroquinoline is a substituted quinoline derivative of significant interest in medicinal chemistry and materials science. The presence of the fluorine atom and the nitro group on the quinoline scaffold imparts unique electronic and steric properties, making it a valuable building block for the synthesis of novel bioactive molecules and functional materials. This guide outlines its commercial suppliers, key physicochemical properties, and a plausible synthetic route.

Commercial Availability and Suppliers

8-Fluoro-5-nitroquinoline (CAS No. 94832-39-0) is available from several chemical suppliers. The purity and available quantities vary among suppliers, and it is recommended to request a certificate of analysis for specific batches.

Supplier	Purity	Available Quantities	Contact Information
BLD Pharm	Information not specified	Inquire for details	--INVALID-LINK--
LabSolutions	98%	250mg, 1g, 5g	--INVALID-LINK--
Sunway Pharm Ltd	97%	1g, 5g	--INVALID-LINK--
Arctom Scientific	Information not specified	Flexible sizes available	--INVALID-LINK--
ChemUniverse	97%	100mg and larger	Inquire via website
CHIRALEN	Information not specified	Inquire for details	Inquire via website
Advanced Technology & Industrial Co., Ltd.	95%	Inquire for details	Inquire via website

Note: Availability and pricing are subject to change. Please contact the suppliers directly for the most current information.

Physicochemical Properties

A summary of the key computed and experimental properties of **8-Fluoro-5-nitroquinoline** is provided below.

Property	Value	Source
CAS Number	94832-39-0	PubChem
Molecular Formula	C ₉ H ₅ FN ₂ O ₂	PubChem[1]
Molecular Weight	192.15 g/mol	PubChem[1]
IUPAC Name	8-fluoro-5-nitroquinoline	PubChem[1]
Melting Point	Predicted: 106.28°C	LabSolutions[2]
Boiling Point	Predicted: ~329.7°C at 760 mmHg	LabSolutions[2]
Solubility	Information not readily available	
Appearance	Solid (form may vary)	

Hypothetical Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **8-Fluoro-5-nitroquinoline** is not readily available in the searched literature, a plausible method involves the electrophilic nitration of 8-fluoroquinoline. The following is a detailed hypothetical protocol based on established methods for the nitration of aromatic compounds.

Reaction: Nitration of 8-fluoroquinoline

Reagents and Materials:

- 8-Fluoroquinoline
- Concentrated Sulfuric Acid (H₂SO₄, 98%)
- Fuming Nitric Acid (HNO₃, ≥90%)
- Ice
- Deionized Water

- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Dichloromethane (CH_2Cl_2) or Ethyl Acetate (EtOAc)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (silica gel)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 8-fluoroquinoline (1.0 equivalent) in concentrated sulfuric acid (5-10 volumes) at 0°C using an ice bath. Stir the mixture until the starting material is completely dissolved.
- **Preparation of Nitrating Mixture:** In a separate flask, carefully prepare the nitrating mixture by adding fuming nitric acid (1.1 equivalents) dropwise to concentrated sulfuric acid (2-3 volumes) while cooling in an ice bath.
- **Nitration Reaction:** Slowly add the pre-cooled nitrating mixture dropwise to the solution of 8-fluoroquinoline in sulfuric acid, maintaining the reaction temperature between 0 and 5°C . The addition should be controlled to prevent a rapid increase in temperature.
- **Reaction Monitoring:** After the addition is complete, stir the reaction mixture at 0 - 5°C for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) by taking a small aliquot of the reaction mixture, quenching it with ice water, extracting with an organic solvent, and spotting on a TLC plate.

- Work-up: Once the reaction is complete, carefully pour the reaction mixture onto a generous amount of crushed ice with stirring. This will precipitate the crude product.
- Neutralization and Extraction: Neutralize the acidic aqueous mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8. Extract the aqueous layer three times with dichloromethane or ethyl acetate.
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude **8-Fluoro-5-nitroquinoline**.
- Purification: Purify the crude product by column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the pure **8-Fluoro-5-nitroquinoline**.

Safety Information

8-Fluoro-5-nitroquinoline is a chemical that should be handled with appropriate safety precautions in a well-ventilated fume hood.^[1]

GHS Hazard Statements:^[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:^[3]

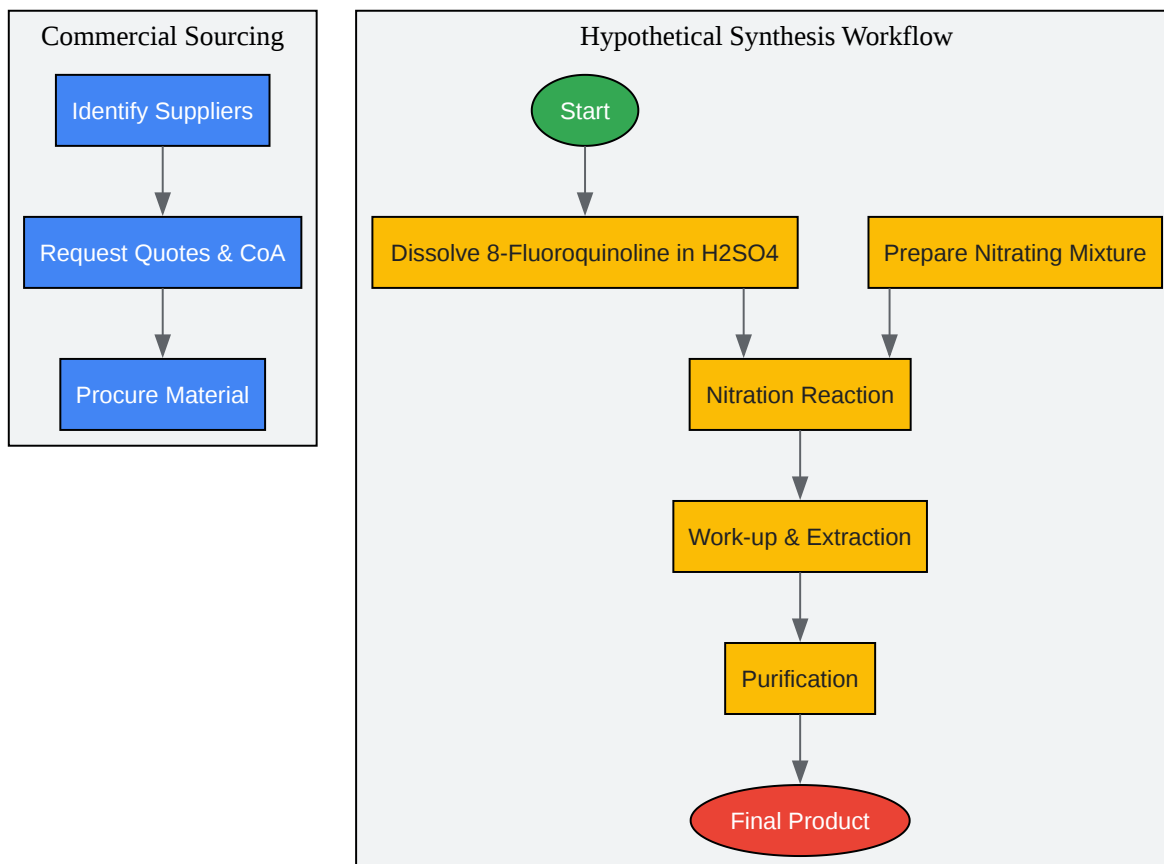
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) from the supplier for complete and detailed safety information before handling this compound.

Visualizations

The following diagrams illustrate the logical workflow for acquiring and synthesizing **8-Fluoro-5-nitroquinoline**.



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Caption: Commercial sourcing and hypothetical synthesis workflow for **8-Fluoro-5-nitroquinoline**.



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Caption: Logical relationship of reactants to product in the synthesis of **8-Fluoro-5-nitroquinoline**.

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References

- 1. Quinoline, 8-fluoro-5-nitro- | C₉H₅FN₂O₂ | CID 154498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labsolu.ca [labsolu.ca]
- 3. 94832-39-0|8-Fluoro-5-nitroquinoline|BLD Pharm [bldpharm.com]
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